

An In-depth Technical Guide to 2-Methyl-4-(2-propoxyethoxy)aniline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methyl-4-(2-propoxyethoxy)aniline

CAS No.: 946742-74-1

Cat. No.: B3172843

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of **2-Methyl-4-(2-propoxyethoxy)aniline**, a substituted aniline derivative of interest in synthetic organic chemistry. While specific literature on this exact molecule is sparse, this document extrapolates its core physicochemical properties, potential synthetic routes, and safety considerations based on well-established principles of organic chemistry and data from structurally analogous compounds. The central focus is to provide researchers and drug development professionals with a robust framework for understanding and utilizing this molecule as a versatile chemical intermediate. We will delve into its molecular characteristics, propose logical synthetic pathways, and outline the necessary analytical and safety protocols for its handling and characterization.

Core Molecular Attributes

2-Methyl-4-(2-propoxyethoxy)aniline belongs to the class of alkoxy-substituted anilines. The fundamental structure consists of an aniline core, which is an amino group (-NH₂) attached to a benzene ring.^[1] This core is further functionalized with a methyl group (-CH₃) at the ortho position (C2) and a 2-propoxyethoxy group (-O-CH₂-CH₂-O-CH₂-CH₂-CH₃) at the para position (C4) relative to the amino group.

Chemical Structure and Formula

- IUPAC Name: **2-Methyl-4-(2-propoxyethoxy)aniline**
- Chemical Formula: C₁₂H₁₉NO₂

The structure combines the aromatic amine functionality of aniline with an ether linkage, which can influence its solubility, reactivity, and potential biological interactions.

Molecular Weight Calculation

The molecular weight is a critical parameter for any chemical synthesis and characterization. It is calculated based on the atomic weights of the constituent elements in the molecular formula (C₁₂H₁₉NO₂).

- Carbon (C): 12 atoms × 12.011 g/mol = 144.132 g/mol
- Hydrogen (H): 19 atoms × 1.008 g/mol = 19.152 g/mol
- Nitrogen (N): 1 atom × 14.007 g/mol = 14.007 g/mol
- Oxygen (O): 2 atoms × 15.999 g/mol = 31.998 g/mol

Molecular Weight = 209.289 g/mol

Physicochemical Properties (Predicted)

Direct experimental data for **2-Methyl-4-(2-propoxyethoxy)aniline** is not readily available. However, we can predict its properties based on the behavior of similar substituted anilines.^[2]
^[3]

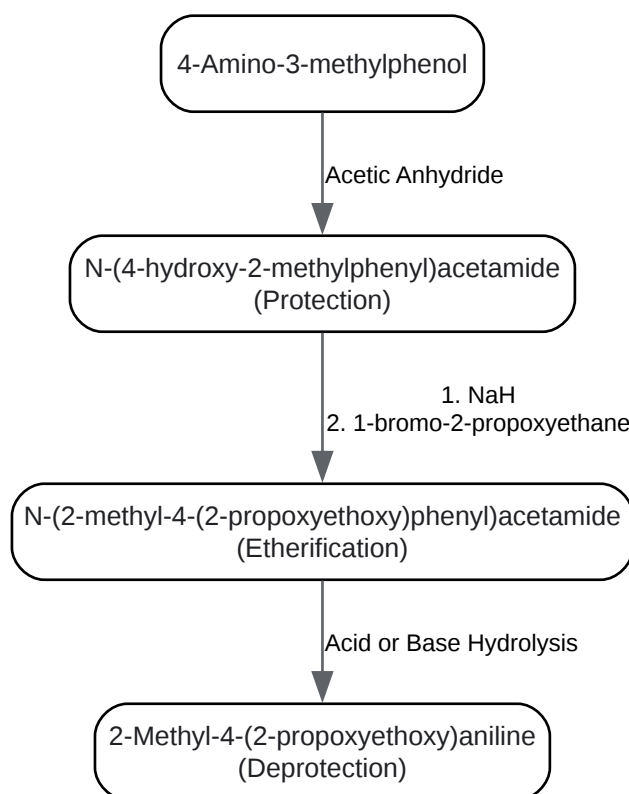
Property	Predicted Value / Characteristic	Rationale
Appearance	Colorless to pale yellow liquid	Aniline and its simple alkoxy derivatives are typically liquids at room temperature.[1]
Boiling Point	> 200 °C	The relatively high molecular weight and potential for hydrogen bonding would suggest a high boiling point.
Solubility	Slightly soluble in water, soluble in organic solvents	The ether chain enhances lipophilicity, while the amine group provides some capacity for hydrogen bonding with water.[1]
pKa	~4.5 - 5.0	The amino group of aniline is weakly basic. The methyl group is weakly electron-donating, while the alkoxy group has a mild electron-donating effect through resonance, which might slightly increase basicity compared to unsubstituted aniline.[4][5]

Synthesis and Reaction Chemistry

The synthesis of alkoxy-substituted anilines typically involves multi-step processes that often include nitration, etherification, and reduction of a nitro group.[6]

Proposed Synthetic Pathway

A logical and efficient synthetic route to **2-Methyl-4-(2-propoxyethoxy)aniline** would likely start from a readily available precursor like 4-amino-3-methylphenol. This approach allows for the sequential introduction of the functional groups.



[Click to download full resolution via product page](#)

Caption: Proposed synthetic workflow for **2-Methyl-4-(2-propoxyethoxy)aniline**.

Experimental Protocol: A Representative Synthesis

The following protocol is a generalized procedure based on standard organic synthesis techniques for similar molecules.[7]

Step 1: Protection of the Amine

- Dissolve 4-amino-3-methylphenol in a suitable solvent (e.g., dichloromethane).
- Add a base (e.g., triethylamine or pyridine) to scavenge the acid byproduct.
- Slowly add acetic anhydride at 0°C and then allow the reaction to warm to room temperature.
- Monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.

- Work up the reaction by washing with water and brine, then dry the organic layer and concentrate to obtain N-(4-hydroxy-2-methylphenyl)acetamide.

Step 2: Williamson Ether Synthesis

- Dissolve the protected aniline from Step 1 in an anhydrous polar aprotic solvent (e.g., DMF or THF).
- Add a strong base, such as sodium hydride (NaH), at 0°C to deprotonate the phenol.
- Slowly add 1-bromo-2-propoxyethane (or a similar alkylating agent).
- Allow the reaction to stir at room temperature or with gentle heating until completion (monitored by TLC).
- Quench the reaction carefully with water and extract the product with an organic solvent.
- Purify the crude product, N-(2-methyl-4-(2-propoxyethoxy)phenyl)acetamide, by column chromatography.

Step 3: Deprotection of the Amine

- Reflux the purified acetamide from Step 2 in an aqueous acidic or basic solution (e.g., HCl or NaOH).
- Monitor the hydrolysis by TLC.
- Once complete, neutralize the reaction mixture and extract the final product, **2-Methyl-4-(2-propoxyethoxy)aniline**, with an organic solvent.
- Wash, dry, and concentrate the organic layers. The final product may be purified by distillation under reduced pressure or column chromatography.

Analytical Characterization

To confirm the identity and purity of the synthesized **2-Methyl-4-(2-propoxyethoxy)aniline**, a suite of analytical techniques should be employed.

Technique	Expected Observations
¹ H NMR	- Aromatic protons (3H) in the 6.5-7.5 ppm region.- Alkoxy and propoxy chain protons (11H) in the 1.0-4.5 ppm region.- Methyl group protons (3H) as a singlet around 2.0-2.5 ppm.- Amine protons (2H) as a broad singlet.
¹³ C NMR	- Aromatic carbons in the 110-150 ppm range.- Alkoxy and propoxy carbons in the 15-70 ppm range.- Methyl carbon around 15-20 ppm.
IR Spectroscopy	- N-H stretching of the primary amine as two bands in the 3300-3500 cm ⁻¹ region.- C-O stretching of the ether at 1050-1150 cm ⁻¹ .- Aromatic C=C stretching in the 1450-1600 cm ⁻¹ region.[3]
Mass Spectrometry	- A molecular ion peak (M ⁺) corresponding to the calculated molecular weight (m/z = 209.29).

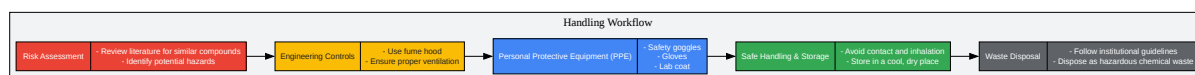
Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **2-Methyl-4-(2-propoxyethoxy)aniline** is not available, the safety precautions should be based on the hazards associated with aniline and its derivatives. Aniline itself is toxic and can be absorbed through the skin.[1]

General Safety Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle the compound in a well-ventilated fume hood to avoid inhalation of vapors.
- Handling: Avoid contact with skin, eyes, and clothing. In case of contact, rinse immediately with plenty of water.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from oxidizing agents.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Aniline - Structure, Properties, Preparation, Reactions, Uses - GeeksforGeeks [[geeksforgeeks.org](https://www.geeksforgeeks.org)]
- 2. Aniline and substituted anilines | Thermo Fisher Scientific [[thermofisher.com](https://www.thermofisher.com)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. [journaleras.com](https://www.journaleras.com) [[journaleras.com](https://www.journaleras.com)]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methyl-4-(2-propoxyethoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3172843/docs#an-in-depth-technical-guide-to-2-methyl-4-2-propoxyethoxy-aniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)